

Application Notes and Protocols: O-Desmethyl Mycophenolic Acid Methyl Ester

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *O-Desmethyl Mycophenolic Acid Methyl Ester*

Cat. No.: *B583515*

[Get Quote](#)

For Laboratory Research Use Only. Not for diagnostic or therapeutic use.

Introduction

O-Desmethyl Mycophenolic Acid Methyl Ester is a derivative of Mycophenolic Acid (MPA), a potent, reversible, non-competitive inhibitor of inosine-5'-monophosphate dehydrogenase (IMPDH).^{[1][2]} MPA is widely used as an immunosuppressant to prevent rejection following organ transplantation and to treat autoimmune diseases.^{[1][3]} **O-Desmethyl Mycophenolic Acid Methyl Ester** serves as a key intermediate in the chemical synthesis of Mycophenolic Acid and its analogues.^{[4][5]} It is also characterized as a protected metabolite of MPA.^[6] In the context of laboratory research, this compound can be a valuable tool for a variety of applications, from serving as an analytical standard to its use in structure-activity relationship (SAR) studies for the development of novel IMPDH inhibitors.

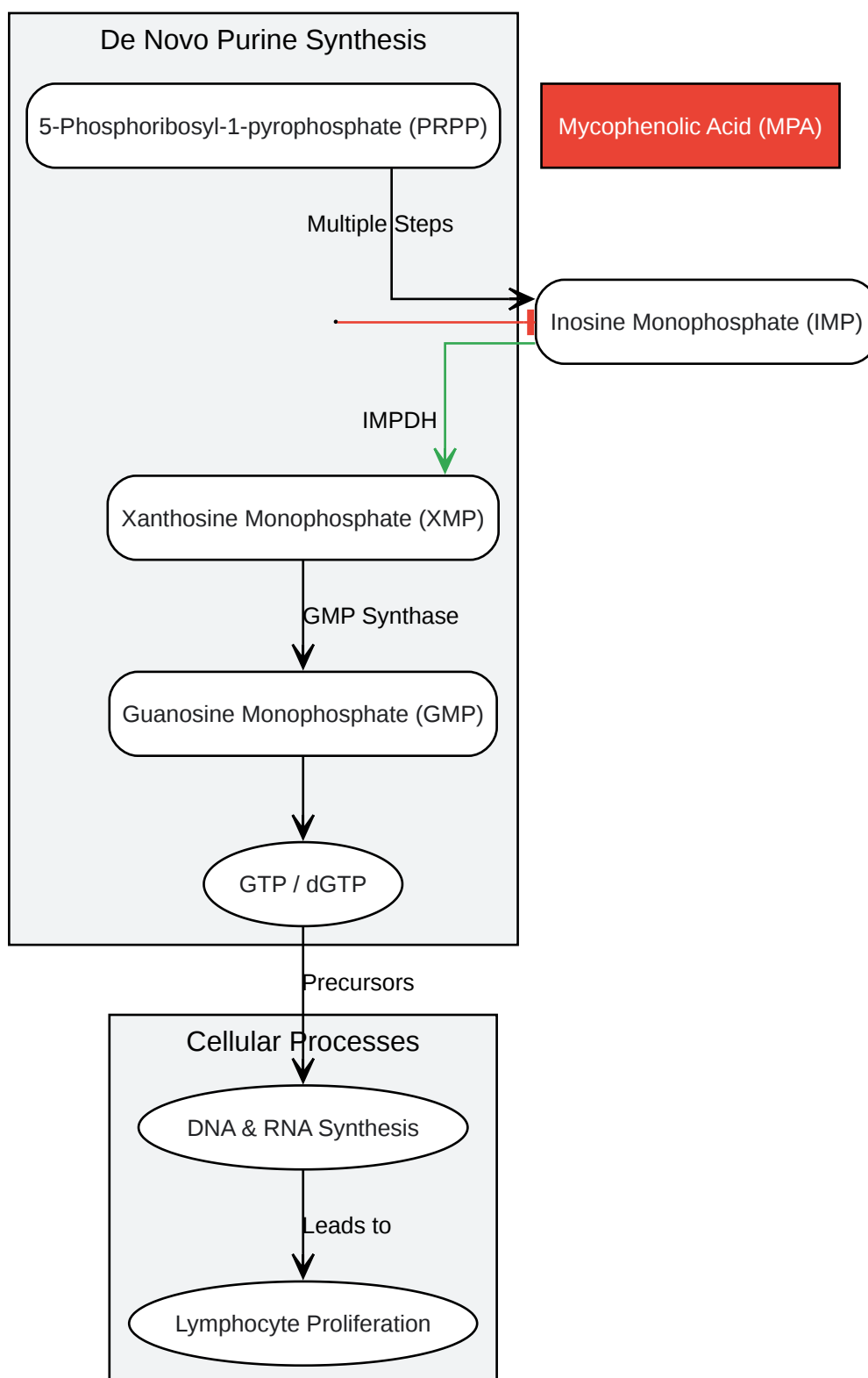
Physicochemical Data and Properties

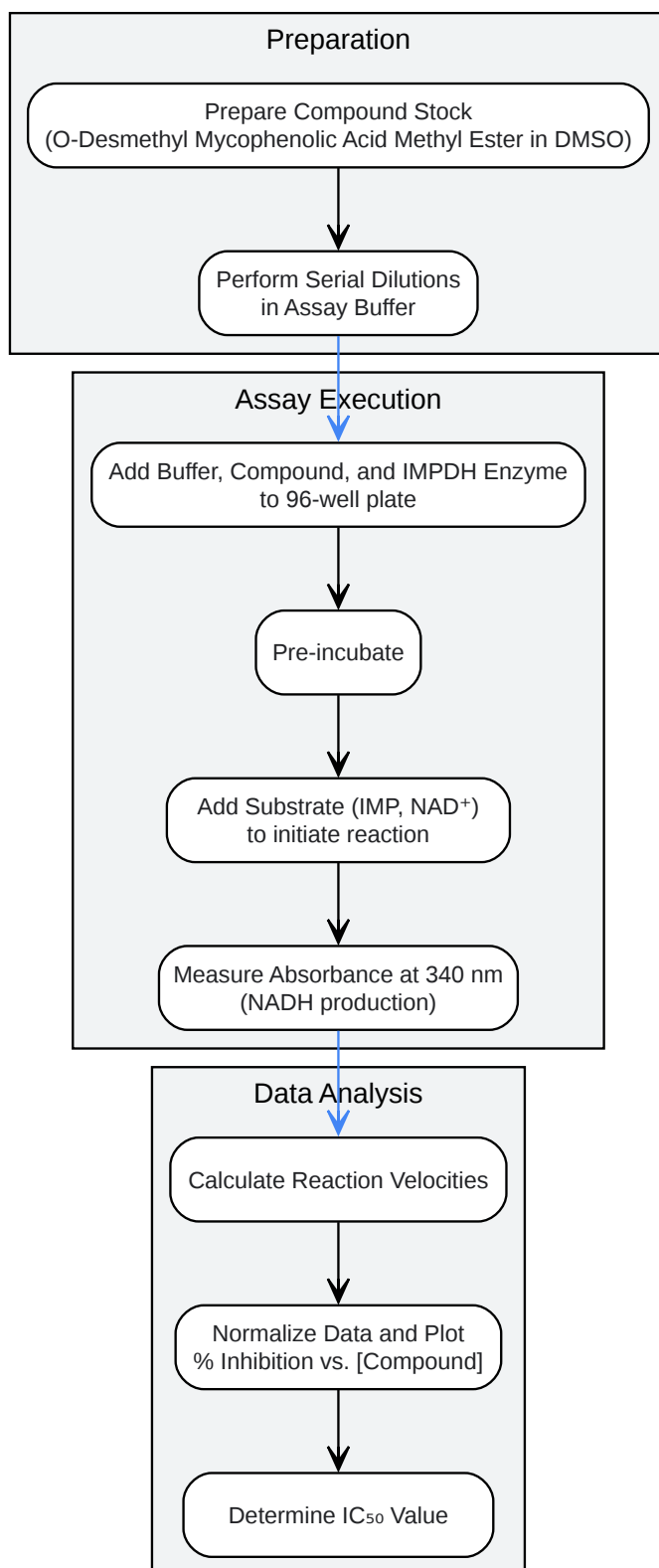
A clear understanding of the physicochemical properties of **O-Desmethyl Mycophenolic Acid Methyl Ester** is crucial for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	33431-38-8	[7] [8] [9] [10]
Molecular Formula	C ₁₇ H ₂₀ O ₆	[6] [7] [8]
Molecular Weight	320.34 g/mol	[6] [7] [8]
Synonyms	Methyl (4E)-6-(1,3-dihydro-4,6-dihydroxy-7-methyl-3-oxo-5-isobenzofuranyl)-4-methyl-4-hexenoate	[7]
Form	Crystalline solid	[11]
Solubility	Soluble in DMF (10 mg/ml), DMSO (10 mg/ml), and Ethanol (3 mg/ml)	[11]

Mechanism of Action of the Parent Compound (Mycophenolic Acid)

O-Desmethyl Mycophenolic Acid Methyl Ester is a derivative of Mycophenolic Acid. To understand its potential biological relevance, it is essential to consider the well-established mechanism of MPA. MPA selectively inhibits the de novo pathway of guanosine nucleotide synthesis by targeting inosine monophosphate dehydrogenase (IMPDH).[\[12\]](#)[\[13\]](#) This enzyme catalyzes the conversion of inosine monophosphate (IMP) to xanthosine monophosphate (XMP), a critical step in the production of guanosine triphosphate (GTP) and deoxyguanosine triphosphate (dGTP).[\[14\]](#) T and B lymphocytes are particularly dependent on this de novo pathway for their proliferation, making them highly susceptible to the cytostatic effects of MPA.[\[1\]](#)[\[13\]](#) By depleting the pool of guanosine nucleotides, MPA effectively suppresses the immune response.[\[15\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mycophenolic acid - Wikipedia [en.wikipedia.org]
- 2. Mycophenolic Acid | C₁₇H₂₀O₆ | CID 446541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem.pg.edu.pl [chem.pg.edu.pl]
- 4. medchemexpress.com [medchemexpress.com]
- 5. O-Desmethyl mycophenolic acid methyl ester | Mycophenolic acid中间体 | MCE [medchemexpress.cn]
- 6. O-Desmethyl Mycophenolic Acid Methyl Ester | CymitQuimica [cymitquimica.com]
- 7. omchemlabs.in [omchemlabs.in]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. 33431-38-8|O-Desmethyl mycophenolic acid methyl ester|BLD Pharm [bldpharm.com]
- 10. scbt.com [scbt.com]
- 11. caymanchem.com [caymanchem.com]
- 12. PharmGKB summary: mycophenolic acid pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Mycophenolic acid, the active form of mycophenolate mofetil, interferes with IRF7 nuclear translocation and type I IFN production by plasmacytoid dendritic cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. ClinPGx [clinpgx.org]
- 15. siemens-healthineers.com [siemens-healthineers.com]
- To cite this document: BenchChem. [Application Notes and Protocols: O-Desmethyl Mycophenolic Acid Methyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583515#o-desmethyl-mycophenolic-acid-methyl-ester-for-laboratory-research-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com